

2-Pyrazinylmethanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Pyrazinylmethanol

Cat. No.: B1266325

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Technical Guide: Safe Handling of 2-Pyrazinylmethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **2-Pyrazinylmethanol** (CAS No: 6705-33-5). Adherence to these guidelines is critical for ensuring a safe laboratory environment.

Hazard Identification and Classification

2-Pyrazinylmethanol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity if swallowed, and irritation to the skin, eyes, and respiratory system.^{[1][2]}

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1][2][3]

Hazard Pictogram:

-  alt text

(GHS07)[2][3]

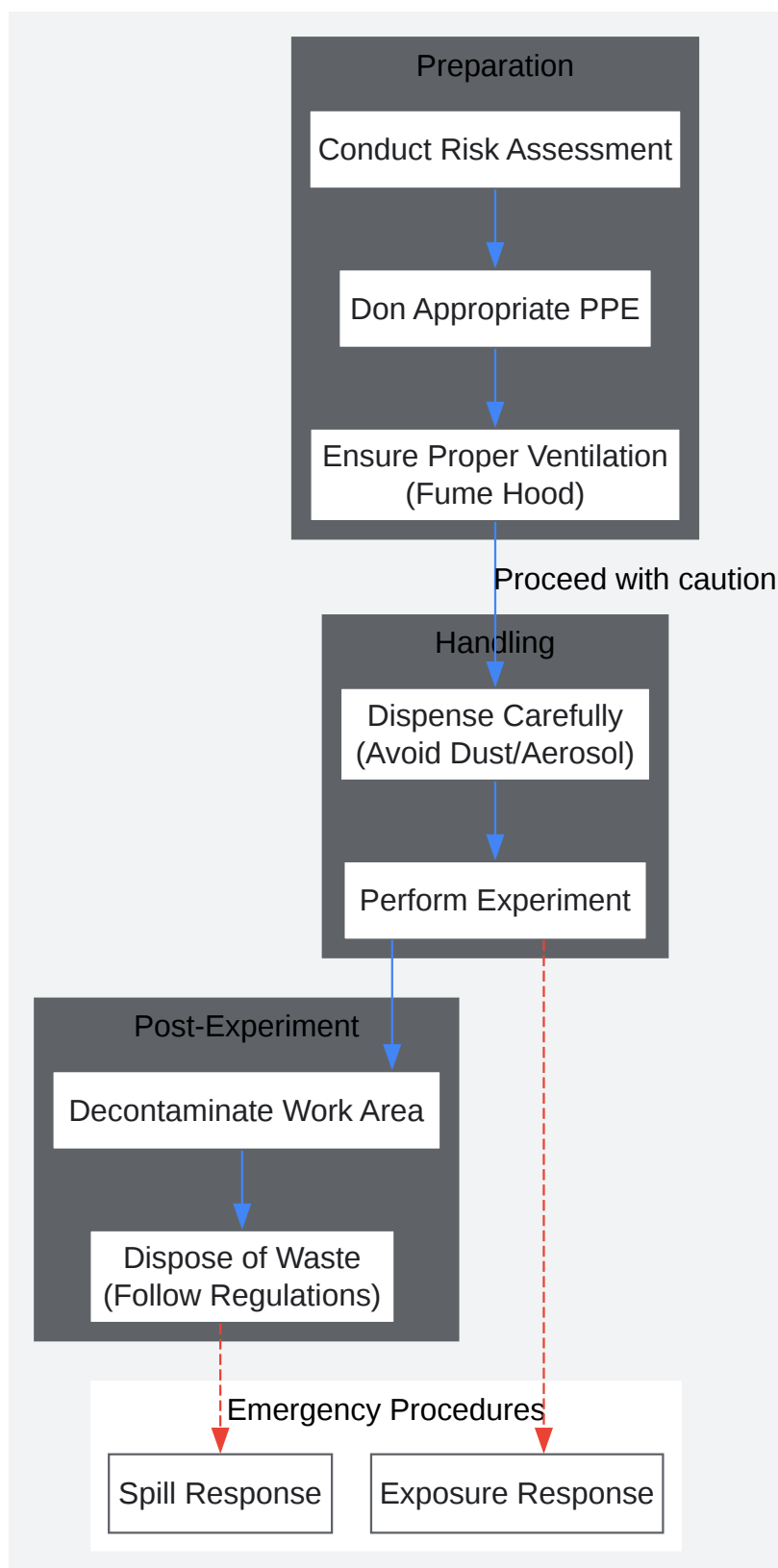
Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Pyrazinylmethanol** is essential for safe handling and storage.

Property	Value
Molecular Formula	C5H6N2O[1][4]
Molecular Weight	110.12 g/mol [1][4]
Appearance	White to Light yellow powder to lump[5][6]
Melting Point	32 - 34 °C / 89.6 - 93.2 °F[1][4]
Boiling Point	60 °C / 0.2 mmHg[5]
Flash Point	94.1 °C[4]
Storage Temperature	2-8°C[5][7]

Safe Handling and Experimental Workflow

A systematic approach to handling **2-Pyrazinylmethanol** is crucial to minimize exposure and ensure safety. The following workflow outlines the key stages from preparation to disposal.



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Safe handling workflow for **2-Pyrazinylmethanol**.

Experimental Protocols

Handling Precautions:

- Engineering Controls: Always handle **2-Pyrazinylmethanol** in a well-ventilated area, preferably within a chemical fume hood.^[1] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[1]
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory. Refer to the table below for specific recommendations.
- Hygiene Measures: Avoid ingestion and inhalation.^[1] Do not eat, drink, or smoke in areas where the chemical is handled.^[1] Wash hands thoroughly after handling.^[1] Contaminated clothing should be removed and washed before reuse.^[1]
- Dispensing: When handling the solid form, avoid creating dust.^[1]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.^[1]
- Recommended storage is at refrigerator temperatures (2-8°C).^{[5][7]}

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **2-Pyrazinylmethanol**.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles (European standard - EN 166). [1]	Protects against splashes and dust that can cause serious eye irritation.[1]
Hand Protection	Protective gloves (e.g., nitrile rubber).	Provides a barrier against skin contact, which can cause irritation.[1]
Body Protection	Long-sleeved clothing.[1]	Minimizes skin exposure to accidental spills.
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]	Protects the respiratory tract from irritating dust or vapors.[1]

First Aid Measures

In case of exposure, follow these first aid protocols and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep comfortable for breathing.[1] If not breathing, give artificial respiration.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[1] If skin irritation persists, call a physician.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Get medical attention.[1]
Ingestion	Rinse mouth with water.[1] Do NOT induce vomiting.[1] Call a poison center or doctor if you feel unwell.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[1] Avoid dust formation.[1]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[1]
- Containment and Cleaning: Sweep up and shovel the material into suitable, closed containers for disposal.[1]

Disposal Considerations

Dispose of **2-Pyrazinylmethanol** and its containers in accordance with local, regional, and national regulations. Waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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